

The Chemical Core of DAOS: A Technical Guide

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Compound of Interest

Compound Name: DAOS

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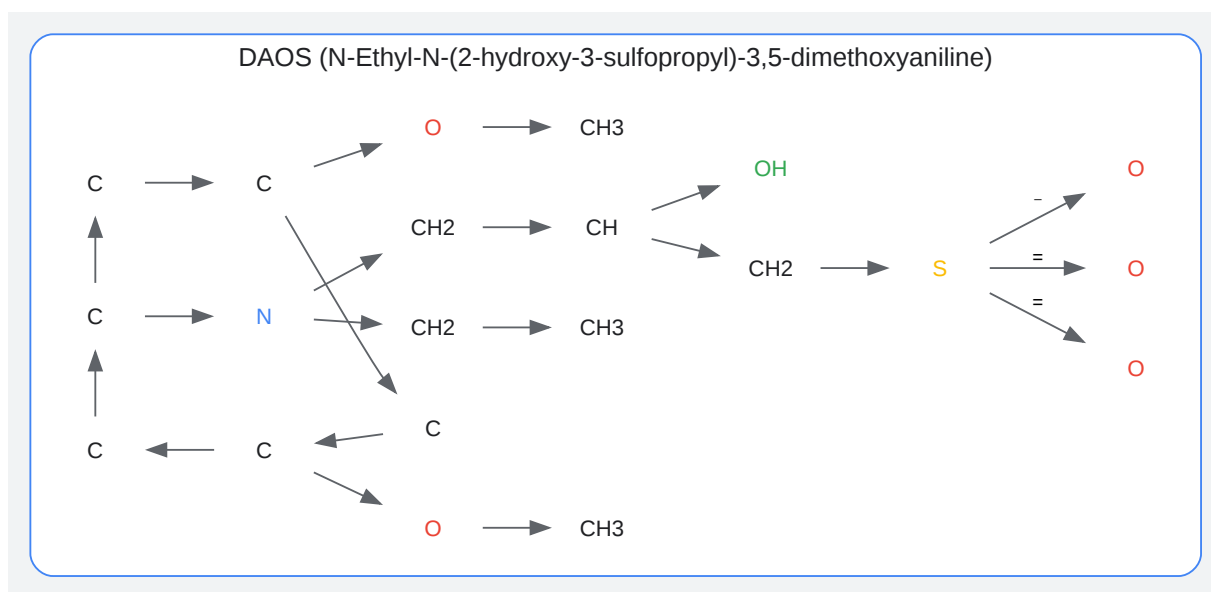
This technical guide provides an in-depth overview of the chemical properties and applications of N-Ethyl-N-(2-hydroxy-3-sulfopropyl)-3,5-dimethoxyaniline, sodium salt, commonly known as **DAOS**. This highly water-soluble aniline derivative is a key Trinder's reagent, widely utilized in diagnostic and biochemical colorimetric assays.

Chemical Identity and Structure

DAOS is systematically named Sodium 3-((3,5-dimethoxyphenyl)(ethyl)amino)-2-hydroxypropane-1-sulfonate. Its chemical structure is characterized by an N-ethyl-3,5-dimethoxyaniline core functionalized with a 2-hydroxy-3-sulfopropyl group, which imparts high water solubility.

Visualizing the Core: The Chemical Structure of DAOS

The following diagram illustrates the two-dimensional chemical structure of the **DAOS** molecule.



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Caption: 2D structure of the **DAOS** anion.

Physicochemical Properties

A summary of the key quantitative data for **DAOS** is presented in the table below for easy reference and comparison.

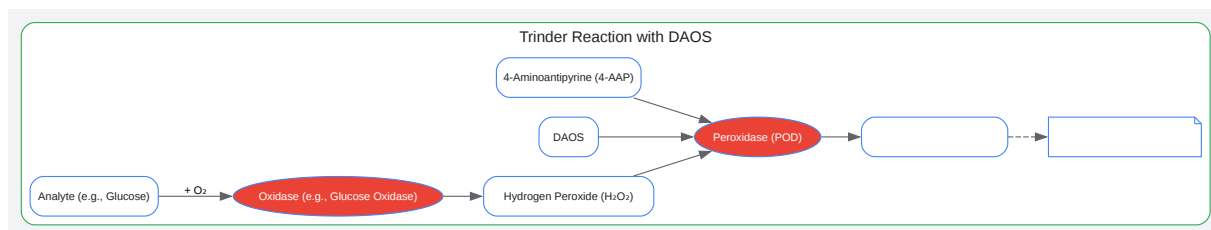
Property	Value	Reference(s)
IUPAC Name	Sodium 3-((3,5-dimethoxyphenyl)(ethyl)amino)-2-hydroxypropane-1-sulfonate	[1][2]
Synonyms	DAOS, DAOS sodium salt	[2]
CAS Number	83777-30-4	[1][3]
Molecular Formula	C ₁₃ H ₂₀ NNaO ₆ S	[1][3]
Molecular Weight	341.36 g/mol	[3][4]
Appearance	White to off-white or slight blueish crystalline powder	[1][4]
Solubility	Soluble in water	[1]
Storage Temperature	0-8 °C, protected from light	[1][2]
Purity	≥ 98.0%	[4]
UV Absorption Maxima (λ _{max})	220.5 nm and 256.8 nm (in water at pH 6.9)	

Core Application: Enzymatic Determination of Hydrogen Peroxide

DAOS is a chromogenic substrate extensively used in coupled enzyme assays that produce hydrogen peroxide (H₂O₂). The underlying principle is the peroxidase-catalyzed oxidative coupling of **DAOS** with a coupler, typically 4-aminoantipyrine (4-AAP), in the presence of H₂O₂. This reaction yields a highly colored quinoneimine dye, the absorbance of which is directly proportional to the concentration of H₂O₂.

Signaling Pathway: The Trinder Reaction

The logical flow of the Trinder reaction, which is central to the utility of **DAOS**, is depicted below.



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Caption: Oxidative coupling of **DAOS** in a typical enzymatic assay.

Experimental Protocol: Quantification of Glucose using a **DAOS**-based GOD-POD Assay

This section provides a detailed methodology for the determination of glucose concentration in a sample, a common application of **DAOS**. This protocol is based on the Glucose Oxidase-Peroxidase (GOD-POD) method.^{[5][6]}

Principle

Glucose is oxidized by glucose oxidase (GOD) to produce gluconic acid and hydrogen peroxide (H_2O_2). The H_2O_2 then reacts with **DAOS** and 4-aminoantipyrine (4-AAP) in a reaction catalyzed by peroxidase (POD) to form a red quinoneimine dye. The intensity of the color, measured spectrophotometrically, is proportional to the glucose concentration in the sample.^[5]

Materials and Reagents

- **DAOS** Solution: Prepare a stock solution of **DAOS** in a suitable buffer (e.g., phosphate buffer). The final concentration in the reaction mixture should be optimized, but a starting point is 0.5-2.0 mmol/L.
- 4-Aminoantipyrine (4-AAP) Solution: Prepare a stock solution of 4-AAP in the same buffer. A typical final concentration is 0.3-1.0 mmol/L.

- Peroxidase (POD) Solution: A solution of horseradish peroxidase with an activity of approximately 1 kU/L.
- Glucose Oxidase (GOD) Solution: A solution of glucose oxidase with an activity of approximately 15 kU/L.
- Phosphate Buffer: 100 mM, pH 7.0.
- Glucose Standard Solution: A solution of known glucose concentration (e.g., 100 mg/dL or 5.55 mmol/L) for calibration.
- Sample: Serum, plasma, or other biological fluids.
- Spectrophotometer or Microplate Reader: Capable of measuring absorbance at approximately 592 nm.

Assay Procedure

- Reagent Preparation: Prepare a working color reagent by mixing the **DAOS** solution, 4-AAP solution, POD solution, and GOD solution in phosphate buffer. The exact ratios should be optimized for sensitivity and stability. A common approach is to have a single stable reagent containing all components.
- Assay Setup:
 - Label three sets of test tubes or microplate wells: "Blank," "Standard," and "Test."
 - To the "Blank" tube/well, add 10 μ L of distilled water.[\[6\]](#)
 - To the "Standard" tube/well, add 10 μ L of the Glucose Standard Solution.[\[6\]](#)
 - To the "Test" tube/well, add 10 μ L of the sample.[\[6\]](#)
- Reaction Initiation: Add 1.0 mL of the working color reagent to each tube/well.[\[6\]](#)
- Incubation: Mix the contents of the tubes/wells thoroughly and incubate at 37°C for 10-15 minutes or at room temperature (20-25°C) for 30 minutes.[\[7\]](#)

- Measurement: Measure the absorbance of the "Standard" and "Test" samples against the "Blank" at 592 nm. The color is typically stable for 15-30 minutes after incubation.[5]

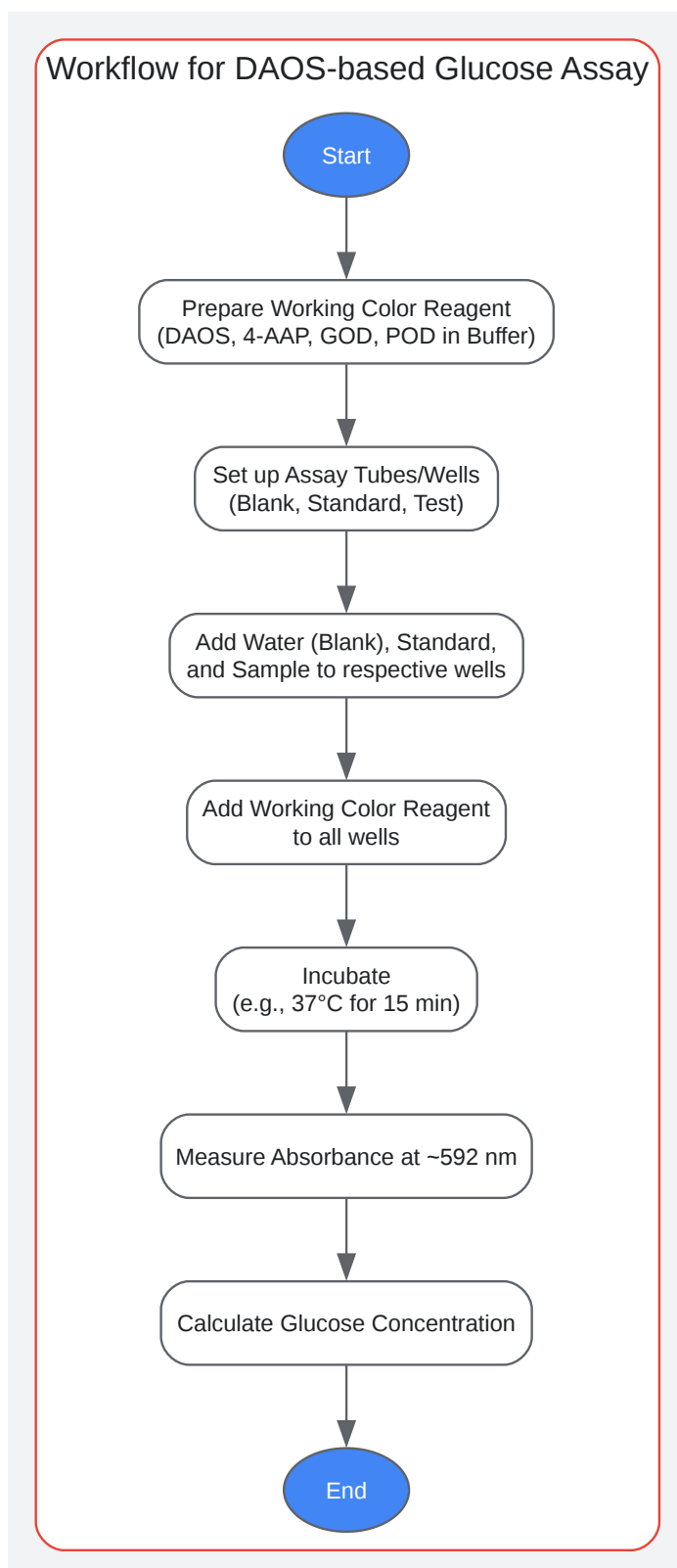
Calculation of Results

The glucose concentration in the sample is calculated using the following formula:

Glucose Concentration (mg/dL) = (Absorbance of Test / Absorbance of Standard) x
Concentration of Standard (mg/dL)

Experimental Workflow

The following diagram outlines the key steps in the experimental protocol for glucose determination using **DAOS**.



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Caption: Step-by-step workflow for the quantification of glucose.

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